

3-Hydroxy-4-iodobenzaldehyde IUPAC name and synonyms

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Compound of Interest

Compound Name: 3-Hydroxy-4-iodobenzaldehyde

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An In-depth Technical Guide to **3-Hydroxy-4-iodobenzaldehyde** and its Isomer

This technical guide provides a comprehensive overview of **3-Hydroxy-4-iodobenzaldehyde**, including its chemical identity, properties, synthesis, and applications. It is intended for researchers, scientists, and professionals in drug development and materials science. This guide also addresses its common isomer, 4-Hydroxy-3-iodobenzaldehyde, to prevent potential confusion.

Chemical Identity and Synonyms

The nomenclature of substituted benzaldehydes can be ambiguous. It is crucial to distinguish between the two isomers: **3-Hydroxy-4-iodobenzaldehyde** and 4-Hydroxy-3-iodobenzaldehyde.

1.1. 3-Hydroxy-4-iodobenzaldehyde

The IUPAC name for this compound is **3-hydroxy-4-iodobenzaldehyde**^[1]. It is a benzaldehyde derivative where the hydroxyl and iodo functional groups are located at the 3rd and 4th positions of the benzene ring, respectively, relative to the aldehyde group.

Synonyms for **3-Hydroxy-4-iodobenzaldehyde** include:

- 5-Formyl-2-iodophenol^{[1][2]}
- Benzaldehyde, 3-hydroxy-4-iodo-^[1]

1.2. 4-Hydroxy-3-iodobenzaldehyde

The IUPAC name for this isomer is 4-hydroxy-3-iodobenzaldehyde[3]. In this configuration, the hydroxyl group is at the 4th position and the iodo group is at the 3rd position.

Synonyms for 4-Hydroxy-3-iodobenzaldehyde include:

- 3-Iodo-4-hydroxybenzaldehyde[4]
- 4-Hydro-3-iodobenzaldehyde[4]
- 4-Formyl-2-iodophenol[4]

Physicochemical Properties

The following tables summarize the key physicochemical properties and identifiers for both isomers.

Table 1: Chemical Identifiers

Identifier	3-Hydroxy-4-iodobenzaldehyde	4-Hydroxy-3-iodobenzaldehyde
CAS Number	135242-71-6[1][2][5]	60032-63-5[3][4]
PubChem CID	2775270[1][5]	968881[3]
Molecular Formula	C ₇ H ₅ IO ₂ [1][2][5]	C ₇ H ₅ IO ₂ [3][4]
Molecular Weight	248.02 g/mol [1][2]	248.02 g/mol [3][4]
MDL Number	MFCD00114697[5][6]	MFCD00016983

Table 2: Physical and Chemical Properties

Property	3-Hydroxy-4-iodobenzaldehyde	4-Hydroxy-3-iodobenzaldehyde
Appearance	Yellow to brown crystalline powder[5][7]	Not specified
Melting Point	Not specified	113 °C
Boiling Point	Not specified	257.8 °C
InChIKey	IHLOHISMHMTTAA-UHFFFAOYSA-N[1]	KNQVIRRXVOTGGT-UHFFFAOYSA-N[3]
SMILES	<chem>C1=CC(=C(C=C1C=O)I)O</chem>	<chem>C1=CC(=C(C=C1C=O)I)O[3]</chem>

Applications and Biological Significance

3-Hydroxy-4-iodobenzaldehyde and its isomer are versatile organic compounds that serve as important intermediates in various fields.

3-Hydroxy-4-iodobenzaldehyde is utilized in:

- **Pharmaceutical Synthesis:** It is a key intermediate in the creation of various pharmaceutical agents, particularly those aimed at treating cancer and inflammatory diseases.[5]
- **Dye and Pigment Production:** The iodine substituent enhances its reactivity and imparts distinct color properties, making it valuable in the textile and coatings industries.[5][7]
- **Organic Electronics:** It finds use in developing organic electronic materials like organic light-emitting diodes (OLEDs) due to its unique electronic characteristics.[5]
- **Analytical Chemistry:** The compound is employed in methods for detecting and quantifying specific biomolecules.[5]
- **Agrochemicals:** It serves as an intermediate in the synthesis of herbicides and plant growth regulators.[8]

4-Hydroxy-3-iodobenzaldehyde has been shown to possess biological activities, including the production of hypiodous acid. It may also play a role in inhibiting the synthesis of the

antitumor drug daunorubicin, as suggested by molecular modeling studies indicating its binding to ATP synthase.

Experimental Protocols: Synthesis

Detailed methodologies for the synthesis of 4-Hydroxy-3-iodobenzaldehyde are provided below.

4.1. Synthesis of 4-Hydroxy-3-iodobenzaldehyde from 4-Hydroxybenzaldehyde

This protocol describes the direct iodination of 4-hydroxybenzaldehyde.

- Materials:
 - 4-hydroxybenzaldehyde (2.0 g, 16.39 mmol)
 - N-iodosuccinimide (4.5 g, 19.67 mmol)
 - Acetic acid (30 mL)
 - Water (100 mL)
 - Ethyl acetate (50 mL)
 - Anhydrous sodium sulfate
- Procedure:
 - To a stirred solution of 4-hydroxybenzaldehyde in acetic acid, add N-iodosuccinimide.[9]
 - Stir the reaction mixture at room temperature for 16 hours.[9]
 - Filter the mixture.
 - Pour the filtrate into water and add ethyl acetate.[9]
 - Separate the aqueous phase and extract it three times with ethyl acetate.[9]

- Combine the organic phases, wash twice with water, and dry over anhydrous sodium sulfate.[\[9\]](#)
- Filter and concentrate the solution in vacuo to yield the product as a white solid (yield: 50%).[\[9\]](#)

4.2. Synthesis of 4-Hydroxy-3-iodobenzaldehyde from 3-Iodo-4-methoxybenzaldehyde

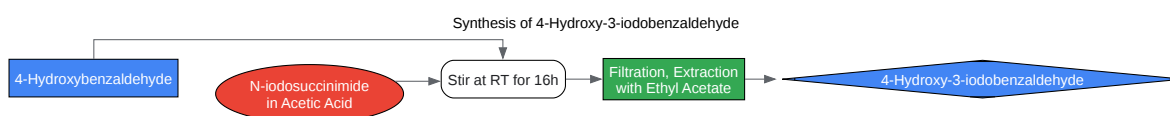
This method involves the demethylation of a methoxy-substituted precursor.

- Materials:
 - 3-iodo-4-methoxybenzaldehyde (approx. 1 g)
 - Anhydrous dichloromethane (100 mL)
 - Boron tribromide (0.405 mL)
 - Water (approx. 40 mL)
 - Ethyl acetate (100 mL portions)
 - Brine (100 mL)
 - Anhydrous magnesium sulfate
- Procedure:
 - Add 3-iodo-4-methoxybenzaldehyde to anhydrous dichloromethane and stir at 0°C.[\[9\]](#)
 - Add boron tribromide dropwise to the solution.[\[9\]](#)
 - Allow the solution to warm to room temperature over 24 hours.[\[9\]](#)
 - Quench the reaction by adding water.[\[9\]](#)
 - Separate the organic and aqueous layers.[\[9\]](#)
 - Extract the aqueous layer twice with ethyl acetate.[\[9\]](#)

- Combine all organic layers, wash with water and then with brine.[9]
- Dry the combined organic layer over anhydrous magnesium sulfate, filter, and concentrate under vacuum to obtain the purified product (yield: approx. 46%).[9]

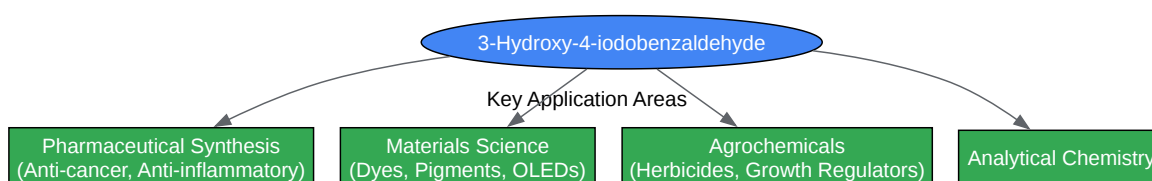
Visualizations

The following diagrams illustrate the synthesis workflow and the logical relationships of the applications of these compounds.



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Caption: Workflow for the synthesis of 4-Hydroxy-3-iodobenzaldehyde.



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Caption: Applications of **3-Hydroxy-4-iodobenzaldehyde**.

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